

2-Thiophenemethylamine safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Thiophenemethylamine**

Cat. No.: **B1293419**

[Get Quote](#)

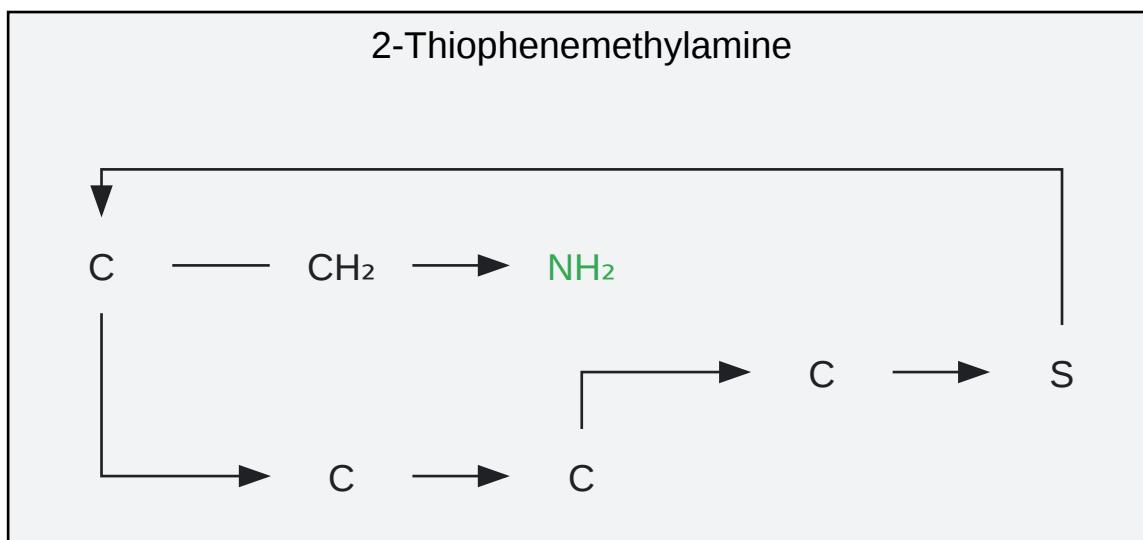
An In-Depth Technical Guide to the Safe Handling of **2-Thiophenemethylamine**

Section 1: Chemical & Physical Identity

2-Thiophenemethylamine, also known as (2-Thienyl)methylamine, is an organic amine compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1] Its reactivity, stemming from the primary amine group and the thiophene ring, necessitates a thorough understanding of its properties for safe handling. While invaluable in research and development, its hazardous nature demands stringent adherence to safety protocols.

Chemical Structure

The molecule consists of a thiophene ring substituted at the 2-position with an aminomethyl group.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **2-Thiophenemethylamine**.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **2-Thiophenemethylamine** is the foundation of a robust safety protocol. These properties dictate storage requirements, appropriate handling techniques, and the selection of personal protective equipment.

Property	Value	Source
CAS Number	27757-85-3	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₇ NS	[1] [3] [4]
Molecular Weight	113.18 g/mol	[3] [4]
Appearance	Clear, colorless to yellow liquid	[1] [2]
Boiling Point	95 - 99 °C @ 28 mmHg	[1] [2] [4] [5]
Flash Point	73 °C / 163.4 °F (closed cup)	[1] [2]
Density	1.103 g/mL at 25 °C	[1] [4] [5]
Solubility	Soluble in ethanol and chloroform	[1] [5]
Sensitivity	Air and moisture sensitive; hygroscopic	[1] [3]

Section 2: Hazard Analysis & Risk Assessment

2-Thiophenemethylamine is classified as a hazardous chemical, primarily due to its corrosive nature.[\[1\]](#)[\[2\]](#) A systematic risk assessment is mandatory before any procedure involving this compound is initiated. The causality is clear: the chemical's inherent properties (corrosivity, combustibility) are the primary hazards, and the risk is the likelihood of these hazards causing harm during a specific laboratory procedure.

GHS Classification and Hazards

Classification	Category	Hazard Statement
Skin Corrosion / Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage / Irritation	Category 1	H314: Causes severe skin burns and eye damage
Flammable Liquids	Category 4	H227: Combustible liquid

Source: Fisher Scientific Safety Data Sheet[\[2\]](#)

The primary danger of **2-Thiophenemethylamine** is its ability to cause severe chemical burns upon contact with skin and eyes.[\[2\]](#)[\[3\]](#) Its classification as a Category 1B corrosive substance indicates that it can cause irreversible tissue damage. While it is a combustible liquid, it requires heating or exposure to an ignition source to ignite.[\[2\]](#) The toxicological properties have not been fully investigated, which necessitates treating the substance with a high degree of caution to avoid inhalation or ingestion.[\[2\]](#)[\[3\]](#)

Risk Assessment Workflow

A self-validating safety protocol begins with a dynamic risk assessment. This is not a one-time checklist but a continuous process of evaluation.

Caption: A systematic workflow for risk assessment.

Section 3: Standard Operating Protocols for Safe Handling

The following protocols are designed to mitigate the risks identified in Section 2. The causality is direct: adherence to these steps minimizes exposure pathways.

General Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are unobstructed and have been tested within the last month.[\[2\]](#) Confirm the chemical fume hood is functioning correctly (check airflow monitor).
- Ventilation: Always handle **2-Thiophenemethylamine** inside a certified chemical fume hood to prevent inhalation of vapors or mists.[\[2\]](#)[\[6\]](#)
- Dispensing: When transferring the liquid, use appropriate tools such as a glass pipette with a bulb or a syringe. Pouring directly from the bottle increases the risk of splashing and should be avoided for all but the largest transfers.
- Avoiding Ignition Sources: Keep the compound away from open flames, hot surfaces, and sources of ignition.[\[2\]](#)

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[2\]](#) Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Clothing: Do not wear contaminated clothing outside of the laboratory area.[\[1\]](#) Remove any contaminated clothing immediately and wash before reuse.[\[7\]](#)

Section 4: Personal Protective Equipment (PPE) Protocol

The selection of PPE is not arbitrary; it is dictated by the specific hazards of the chemical. For **2-Thiophenemethylamine**, the protocol must prioritize protection against chemical burns.[\[8\]](#)

- Eye and Face Protection: Due to its severe corrosivity to eyes, standard safety glasses are insufficient. Chemical splash goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166 are mandatory.[\[2\]](#) A full face shield must be worn over the goggles when there is any risk of splashing.[\[9\]](#)
- Skin and Body Protection: An impervious, long-sleeved lab coat is required.[\[3\]](#) For larger quantities or tasks with a higher splash risk, a chemical-resistant apron or a full chemical suit is necessary.[\[9\]\[10\]](#)
- Hand Protection: Chemical-resistant gloves are essential.[\[3\]](#) Nitrile gloves are commonly used, but it is critical to check the manufacturer's compatibility chart for breakthrough time. Always inspect gloves for tears or holes before use.[\[3\]\[9\]](#) Use the proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[3\]](#)
- Respiratory Protection: In most cases, handling within a fume hood provides adequate respiratory protection.[\[2\]](#) If engineering controls are not sufficient to maintain exposure below limits, or during a large spill, a NIOSH-approved respirator with appropriate cartridges (e.g., type ABEK for organic vapors and ammonia) must be used.[\[9\]](#)

Section 5: Emergency Procedures

In the event of an emergency, a rapid and informed response is critical to minimizing harm.

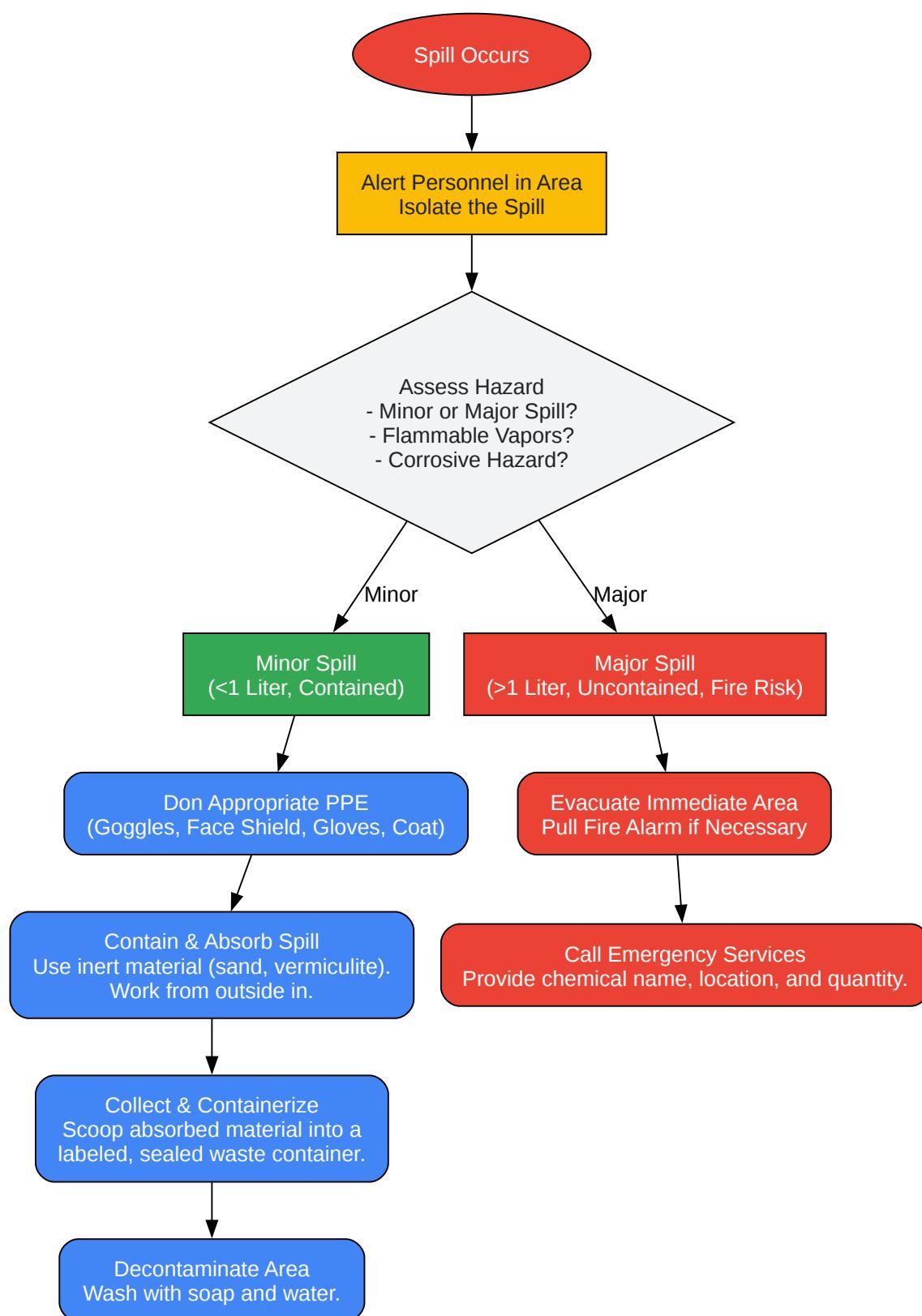
First-Aid Measures

The immediate goal of first aid is to dilute and remove the chemical. Medical attention must be sought immediately in all cases of exposure.[\[2\]](#)

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation of the eye and lid surfaces.[\[2\]](#)[\[7\]](#)
 - Remove contact lenses if present and easy to do.[\[7\]](#)
 - Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing, shoes, and jewelry.[\[1\]](#)[\[2\]](#)
 - Wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[11\]](#)
 - Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation:
 - Move the person to fresh air immediately.[\[2\]](#)[\[3\]](#)
 - If breathing is difficult, administer oxygen. If breathing has stopped, trained personnel should provide artificial respiration.[\[2\]](#)[\[11\]](#)
 - Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[2\]](#)[\[9\]](#)
 - If the person is conscious, rinse their mouth with water.[\[3\]](#)[\[9\]](#)
 - Seek immediate medical attention.[\[2\]](#)[\[3\]](#)

Spill Response Protocol

A spill should be classified as either "minor" (can be handled by trained lab personnel) or "major" (requires emergency response).[\[12\]](#)

[Click to download full resolution via product page](#)

Caption: Decision tree for chemical spill response.

Minor Spill Cleanup Steps:

- Alert & Secure: Alert personnel in the immediate area. Secure the location to prevent others from entering.[13]
- Ventilate: Ensure the area is well-ventilated, typically by working within a fume hood.
- PPE: Don the appropriate PPE as described in Section 4.[12]
- Ignition Sources: Remove all sources of ignition from the area.[2][6]
- Contain & Absorb: Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or a universal binder.[2][12] Do NOT use combustible materials like paper towels or sawdust.[12]
- Collect: Carefully scoop the absorbed material into a suitable, sealable container for chemical waste.
- Decontaminate: Clean the spill area with soap and water.[14]
- Dispose: Label the waste container and dispose of it, along with any contaminated PPE, according to institutional and local regulations.[14][15]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[3]
- Specific Hazards: The substance is combustible.[2] Containers may explode when heated.[2][6] Hazardous combustion products include toxic oxides of nitrogen, carbon, and sulfur.[2]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][6]

Section 6: Storage & Disposal

Storage Conditions

The goal of proper storage is to maintain chemical integrity and prevent accidental release or reaction.

- Location: Store in a dry, cool, and well-ventilated place.[2][3] Designate a "Corrosives Area" for storage.[2][6]
- Container: Keep the container tightly closed to prevent moisture absorption and vapor release.[2][3][9] Storing under an inert gas like nitrogen or argon is recommended due to its air sensitivity.[3]
- Incompatibilities: Segregate from incompatible materials, especially strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[2][3]
- Temperature: Keep away from heat, sparks, and flame.[2][6]

Waste Disposal

Disposal must be conducted in compliance with all federal, state, and local environmental regulations.

- Generator's Responsibility: The chemical waste generator is responsible for correctly identifying and classifying the waste.[2]
- Method: Waste should be handled by a licensed professional waste disposal service.[3] One approved method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Containers: Dispose of the original container as unused product unless it has been properly decontaminated.[3] Do not empty into drains.[2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. fishersci.com [fishersci.com]
- 3. capotchem.cn [capotchem.cn]
- 4. 2-Thiophenemethylamine 96 27757-85-3 sigmaaldrich.com
- 5. 2-Thiophenemethylamine | 27757-85-3 chemicalbook.com
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. Personal Protective Equipment (PPE) - CHEMM chemm.hhs.gov
- 9. scribd.com [scribd.com]
- 10. OSHA Technical Manual (OTM) - Section VIII: Chapter 1 | Occupational Safety and Health Administration osha.gov
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC cdc.gov
- 12. jk-sci.com [jk-sci.com]
- 13. ehs.fiu.edu [ehs.fiu.edu]
- 14. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University ehs.msu.edu
- 15. chemkleancorp.com [chemkleancorp.com]
- To cite this document: BenchChem. [2-Thiophenemethylamine safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293419#2-thiophenemethylamine-safety-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com